

# The Structural Elucidation of 10-Norparvulenone: A Spectroscopic and Synthetic Deep Dive

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## Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B2921777

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An In-depth Technical Guide for Researchers and Drug Development Professionals

## Introduction

**10-Norparvulenone**, a polyketide first isolated from the fungus *Microsphaeropsis* sp. FO-5050, is a natural product that has garnered interest within the scientific community. Its formal name is 3,4-dihydro-4,8-dihydroxy-7-(hydroxymethyl)-6-methoxy-1(2H)-naphthalenone. This guide provides a comprehensive overview of the structure elucidation of **10-Norparvulenone**, presenting its detailed spectroscopic data and the experimental protocols utilized for its characterization. Furthermore, a logical workflow for its structure determination and total synthesis is visualized to facilitate a deeper understanding for researchers in natural product chemistry and drug development.

## Physicochemical Properties and Spectroscopic Data

The structural characterization of **10-Norparvulenone** was accomplished through a combination of spectroscopic techniques. The data presented below has been compiled from the primary literature on its isolation and subsequent characterization.

Table 1: Physicochemical Properties of **10-Norparvulenone**

Property	Value
Appearance	White powder
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>5</sub>
Molecular Weight	238.23 g/mol
CAS Number	618104-32-8

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **10-Norparvulenone** (600 MHz, CD<sub>3</sub>OD)

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
2	2.65, 2.81	m	3.9, 9.1
3	2.04, 2.81	m	
4	4.80	dd	
5	6.87	s	
9 (CH <sub>2</sub> )	4.66	s	
OCH <sub>3</sub>	3.95	s	

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **10-Norparvulenone** (125 MHz, CD<sub>3</sub>OD)

Position	Chemical Shift ( $\delta$ , ppm)
1	204.6 (s)
2	36.3 (t)
3	33.0 (t)
4	68.9 (d)
4a	151.4 (s)
5	102.1 (d)
6	166.1 (s)
7	116.0 (s)
8	164.0 (s)
8a	111.4 (s)
9 (CH <sub>2</sub> )	53.1 (t)
OCH <sub>3</sub>	56.8 (q)

Table 4: Additional Spectroscopic Data for **10-Norparvulenone**

Spectroscopic Technique	Key Observations
Mass Spectrometry (MS)	Data not available in the searched literature.
Infrared (IR) Spectroscopy	Data not available in the searched literature.
Ultraviolet (UV) Spectroscopy	Data not available in the searched literature.

## Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **10-Norparvulenone**.

## Isolation of 10-Norparvulenone from *Microsphaeropsis* sp. FO-5050

A detailed protocol for the fermentation and isolation of **10-Norparvulenone** from the producing organism, *Microsphaeropsis* sp. FO-5050, would typically involve the following steps. However, the specific details of the fermentation media, cultivation conditions, and extraction and purification procedures were not available in the searched literature. A general workflow would include:

- **Fermentation:** Cultivation of *Microsphaeropsis* sp. FO-5050 in a suitable liquid medium to promote the production of secondary metabolites.
- **Extraction:** Separation of the fungal biomass from the culture broth, followed by solvent extraction of both the mycelia and the broth to isolate crude organic material.
- **Chromatographic Purification:** A series of chromatographic techniques, such as column chromatography over silica gel, Sephadex, and preparative HPLC, would be used to purify **10-Norparvulenone** from the crude extract.

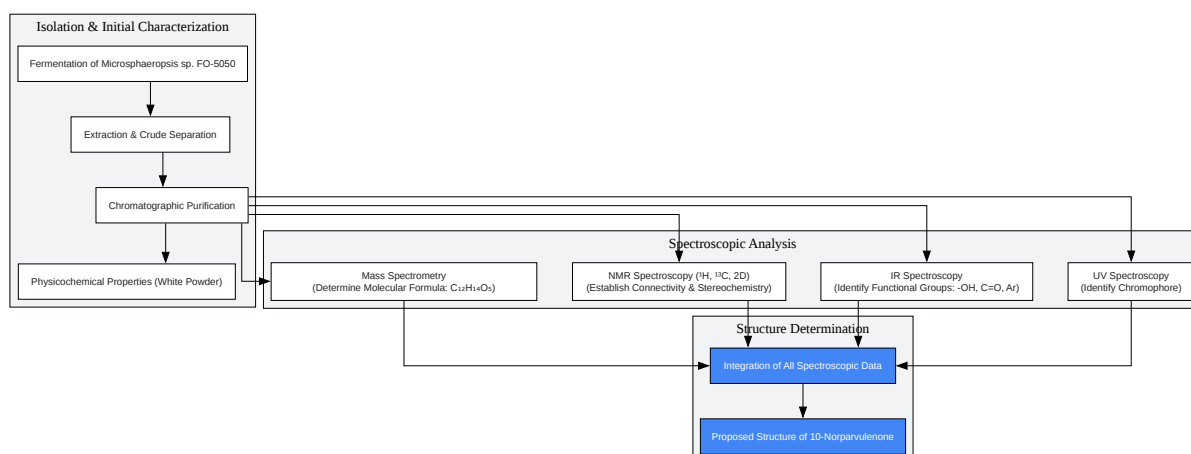
## Spectroscopic Analysis

The structural elucidation of the purified **10-Norparvulenone** was conducted using a suite of spectroscopic methods.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a 600 MHz spectrometer using deuterated methanol ( $\text{CD}_3\text{OD}$ ) as the solvent. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent signal.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be used to determine the exact mass and elemental composition of the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be employed to identify the presence of key functional groups, such as hydroxyls, carbonyls, and aromatic rings.
- **Ultraviolet (UV) Spectroscopy:** UV-Vis spectroscopy would provide information about the electronic transitions within the molecule, confirming the presence of a chromophore.

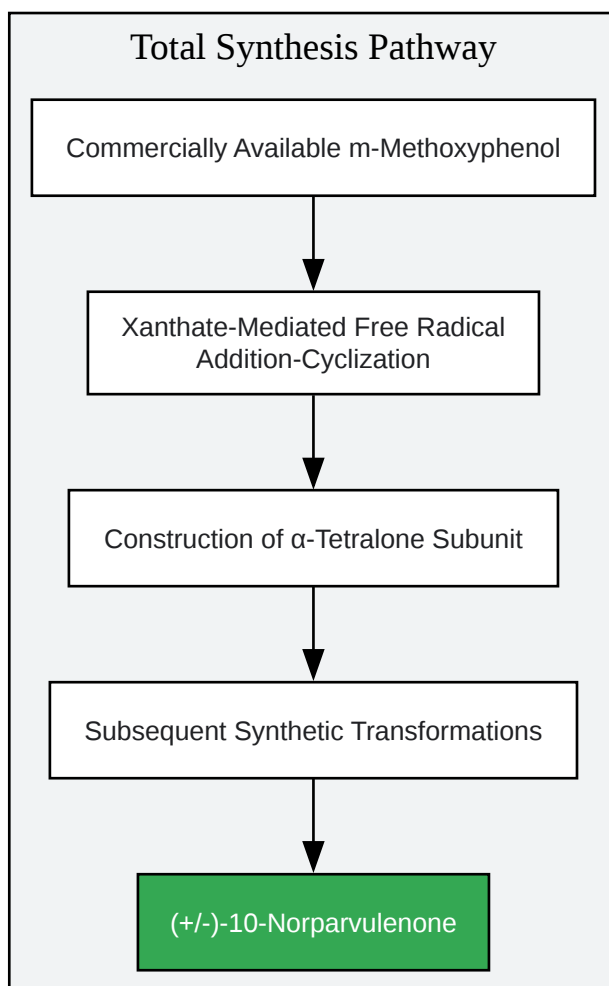
## Structure Elucidation and Synthesis Workflow

The logical progression of experiments and reasoning that led to the determination of the structure of **10-Norparvulenone**, as well as the key stages of its total synthesis, are depicted in the following diagrams.



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Caption: Workflow for the structure elucidation of **10-Norparvulenone**.



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Caption: Key stages in the total synthesis of **10-Norparvulenone**.

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